

Application Note: Solid-Phase Extraction of β -Aspartame from Complex Matrices

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Compound of Interest

Compound Name: *Beta-Aspartame*

Cat. No.: *B1329620*

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Abstract

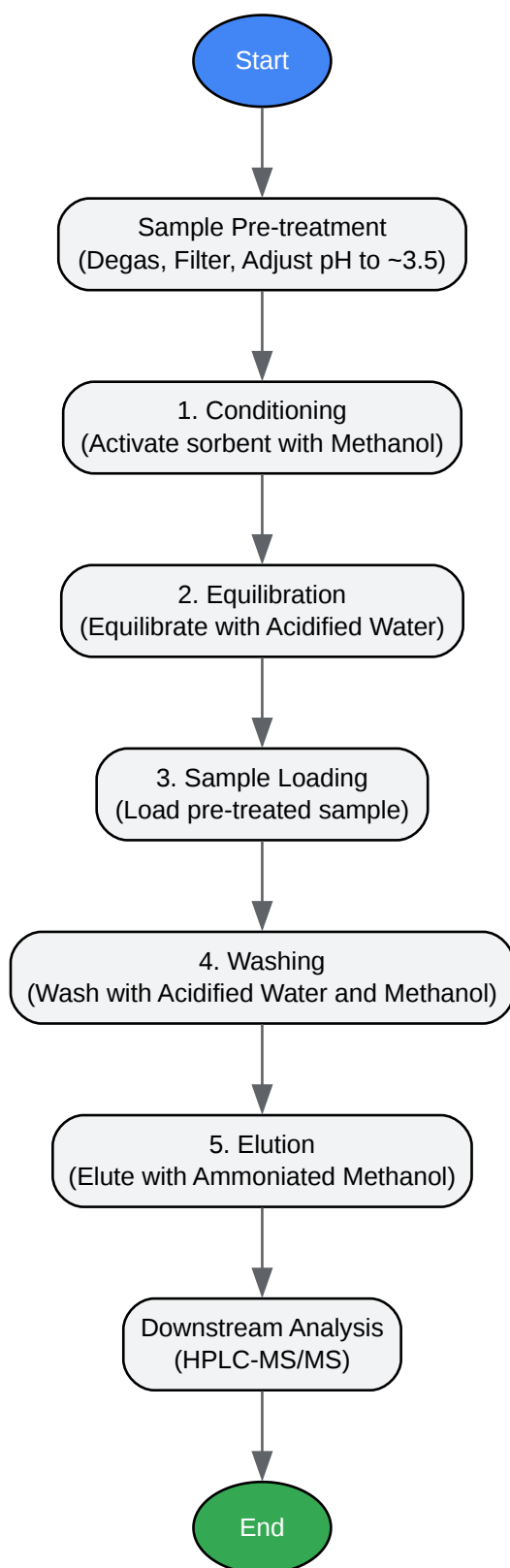
This application note details a robust method for the solid-phase extraction (SPE) of β -aspartame, a primary degradation product of the artificial sweetener aspartame, from complex liquid matrices such as beverages. Due to its increased polarity compared to its parent compound, isolating β -aspartame for accurate quantification can be challenging. This protocol utilizes a mixed-mode solid-phase extraction sorbent to achieve efficient cleanup and concentration of β -aspartame prior to downstream analysis by High-Performance Liquid Chromatography (HPLC) or Mass Spectrometry (MS). The described method is intended for researchers, scientists, and professionals in the food and beverage industry and drug development sectors.

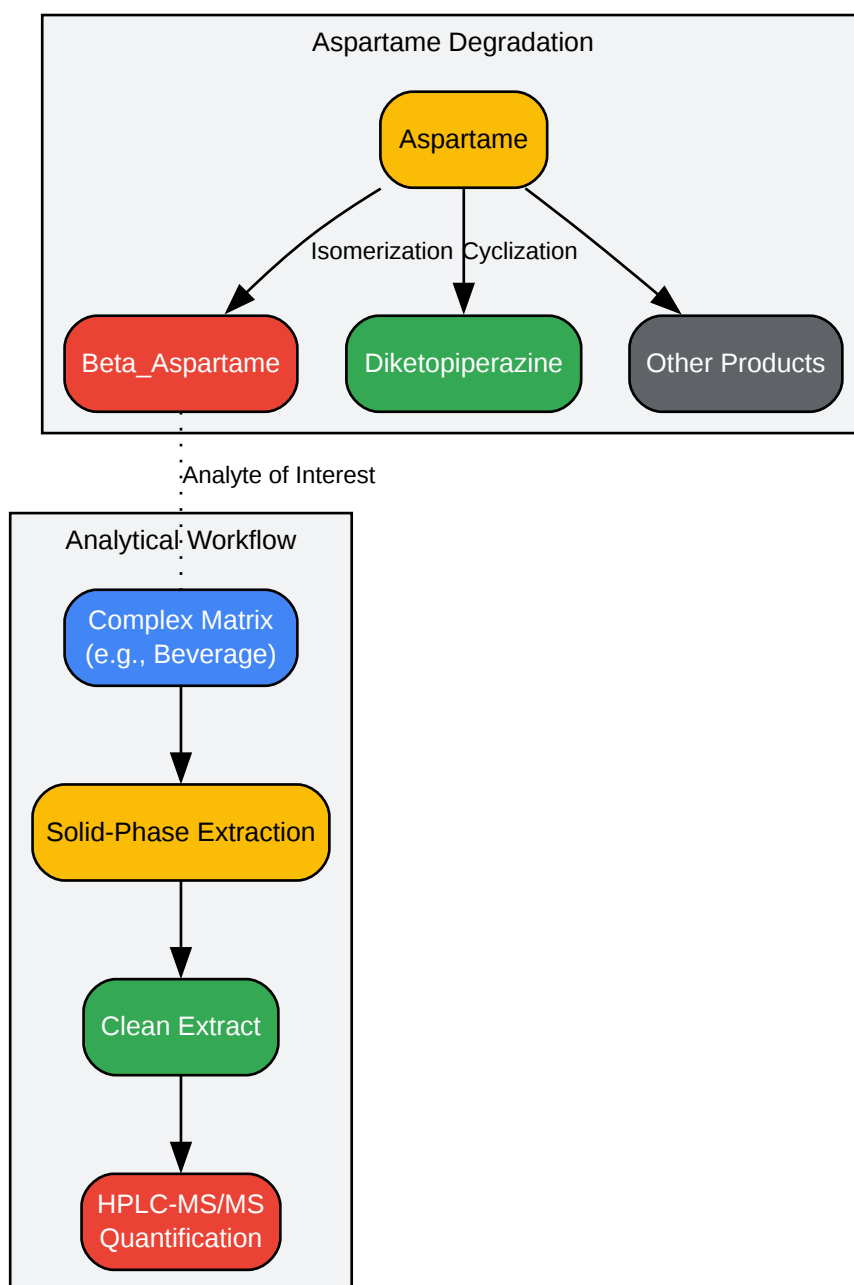
Introduction

Aspartame (α -L-aspartyl-L-phenylalanine-1-methyl ester) is a widely used artificial sweetener that can degrade under certain conditions of pH and temperature. One of the major degradation products is β -aspartame (β -L-aspartyl-L-phenylalanine methyl ester), an isomer of the parent compound. The presence and concentration of β -aspartame in consumer products are of interest for quality control and stability studies. The analysis of β -aspartame in complex matrices like soft drinks, fruit juices, and pharmaceutical formulations is often hampered by interfering substances. Solid-phase extraction (SPE) is a powerful sample preparation technique that can effectively remove these interferences and concentrate the analyte of interest.^[1] This application note provides a detailed protocol for the selective extraction of the

polar and zwitterionic β -aspartame from such matrices using a mixed-mode SPE approach, which combines reversed-phase and ion-exchange retention mechanisms.[\[2\]](#)

Chemical Structures





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- 1. Simultaneous HPLC Determination of 6 Sweeteners [spkx.net.cn]
- 2. A review of the modern principles and applications of solid-phase extraction techniques in chromatographic analysis - PMC [pmc.ncbi.nlm.nih.gov]
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